

An In-depth Technical Guide to Triphenylcarbinol: CAS Number and Safety Data

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Compound of Interest

Compound Name: Triphenylcarbinol

Cat. No.: B194598

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **triphenylcarbinol** (also known as triphenylmethanol or trityl alcohol). The information is compiled and presented to meet the needs of professionals in research and development, ensuring safe handling and application.

CAS Number: 76-84-6[1][2][3][4][5][6][7][8][9]

Chemical and Physical Properties

Triphenylcarbinol is a white, crystalline solid organic compound. It is characterized by the following properties:

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₆ O	[1][2][3][5][8][9]
Molecular Weight	260.33 g/mol	[1][3][8][9]
Melting Point	160 - 164 °C	[1][3][4][8]
Boiling Point	360 °C	[1][3][4][6][8]
Solubility	Insoluble in water. Soluble in ethanol, diethyl ether, benzene, and glacial acetic acid.	[2][9][10]
Appearance	White to off-white crystalline powder.	[4][9]

Safety and Hazard Information

While extensive toxicological properties have not been thoroughly investigated, **triphenylcarbinol** is classified with specific hazards under the Globally Harmonized System (GHS).[1][8]

Hazard Category	GHS Classification	Hazard Statement(s)	Precautionary Statement(s)
Skin Irritation	Category 2	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362
Eye Irritation	Category 2A	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313
Respiratory Irritation	STOT SE Category 3	H335: May cause respiratory irritation	P261, P271, P304+P340, P312

STOT SE: Specific Target Organ Toxicity - Single Exposure

Many safety data sheets note that comprehensive toxicological, ecological, and persistence data are not available for this compound.[\[1\]](#)[\[8\]](#)

Experimental Protocols for Safe Handling

The following protocols are synthesized from safety data sheets to ensure the safe use of **triphenylcarbinol** in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[\[1\]](#)[\[8\]](#)
- Skin Protection:
 - Handle with chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.[\[1\]](#)[\[8\]](#)
 - Use proper glove removal technique to avoid skin contact.[\[1\]](#)[\[8\]](#)
 - Wear a lab coat or other appropriate protective clothing to prevent skin exposure.[\[4\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[\[1\]](#)[\[4\]](#) If dust formation is likely or ventilation is inadequate, use a NIOSH-approved particulate respirator (e.g., N95).[\[8\]](#)

First Aid Measures

- If Inhaled: Move the person to fresh air. If the individual is not breathing, provide artificial respiration. Consult a physician.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. If skin irritation occurs, seek medical advice or attention.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[\[9\]](#) Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical attention.[\[1\]](#)[\[9\]](#)

- If Swallowed: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1][8] Call a poison control center or physician if you feel unwell.[9]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[1][4][8]
- Specific Hazards: The compound is a non-combustible solid.[9] However, thermal decomposition can produce hazardous carbon oxides (CO, CO₂).[4][8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][4][8]

Accidental Release Measures

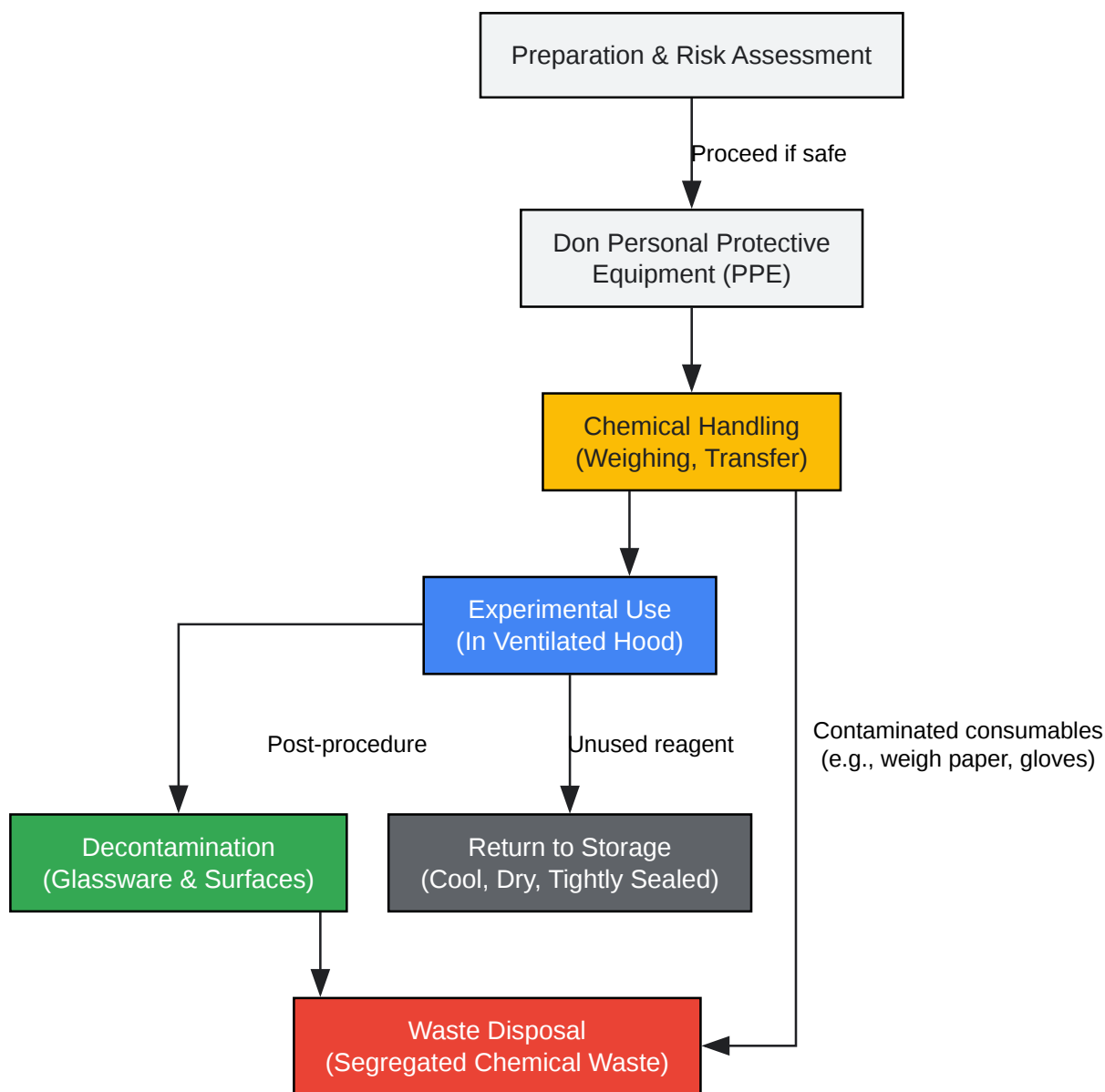
- Personal Precautions: Use personal protective equipment. Avoid dust formation and inhalation of dust. Ensure adequate ventilation.[1][8]
- Environmental Precautions: Do not let the product enter drains or waterways.[8]
- Cleanup Protocol:
 - Contain the spill.
 - Carefully sweep or shovel the solid material into a suitable, closed container for disposal.[1]
 - To minimize airborne dust, you may wipe up the spill with a damp paper towel.[9]
 - Wash the spill site thoroughly after the material has been collected.[9]

Handling and Storage

- Safe Handling: Avoid contact with skin, eyes, and clothing.[8] Avoid the formation of dust and aerosols. Use only in areas with appropriate exhaust ventilation.[1][8]
- Storage Conditions: Store in a cool, dry, and well-ventilated place.[1][9] Keep the container tightly closed to prevent moisture absorption and contamination.[1][9]

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling of **triphenylcarbinol** in a research environment, from initial preparation to final waste disposal.



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Caption: Safe handling workflow for **triphenylcarbinol**.

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